

Propane-1,2,3-triyl tripalmitate-d9 certificate of analysis

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Compound of Interest

Compound Name: Propane-1,2,3-triyl tripalmitate-d9

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Technical Guide: Propane-1,2,3-triyl tripalmitate-d9

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Propane-1,2,3-triyl tripalmitate-d9**, a deuterated internal standard essential for quantitative analysis in mass spectrometry-based studies.

Compound Information

Propane-1,2,3-triyl tripalmitate-d9 is the deuterium-labeled version of Propane-1,2,3-triyl tripalmitate, an endogenous metabolite.^{[1][2]} Its primary application is as an internal standard for the quantification of its unlabeled counterpart in various biological matrices.^[1] The incorporation of nine deuterium atoms provides a distinct mass shift, facilitating its differentiation from the endogenous analyte in mass spectrometry assays.

Identifier	Value
Chemical Formula	C ₅₁ H ₈₉ D ₉ O ₆
Molecular Weight	816.38 g/mol [3]
CAS Number	285979-78-4[3]
Synonyms	Tripalmitin-d9, Glyceryl tripalmitate-d9

Analytical Specifications

The following table summarizes the typical analytical specifications for **Propane-1,2,3-triyl tripalmitate-d9**, ensuring its suitability for use as an internal standard in regulated and research environments.

Test	Specification	Method
Purity	≥ 98%	HPLC/ELSD
Isotopic Purity	≥ 99% Deuterium	Mass Spectrometry
Identity	Conforms to structure	¹ H NMR, ¹³ C NMR, Mass Spectrometry
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in Chloroform, Ethyl Acetate	Visual Inspection

Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

Purity Determination by High-Performance Liquid Chromatography (HPLC) with Evaporative Light Scattering Detection (ELSD)

- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent, equipped with an ELSD detector.
- Column: C18, 4.6 x 150 mm, 5 μ m particle size.
- Mobile Phase A: Water
- Mobile Phase B: Acetonitrile/Isopropanol (80:20, v/v)
- Gradient: 90% B to 100% B over 15 minutes, hold at 100% B for 5 minutes.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detector Settings: Nebulizer Temperature: 40°C, Evaporator Temperature: 60°C, Gas Flow: 1.5 SLM.
- Sample Preparation: The sample is dissolved in chloroform at a concentration of 1 mg/mL.

Isotopic Purity and Identity Confirmation by Mass Spectrometry

- Instrumentation: High-resolution mass spectrometer (e.g., Orbitrap or TOF).
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Infusion Solvent: Acetonitrile/Methanol (1:1, v/v) with 0.1% formic acid.
- Data Acquisition: Full scan mode from m/z 150-1200.
- Analysis: The isotopic distribution is analyzed to confirm the incorporation of nine deuterium atoms and to determine the percentage of the d9 species. The accurate mass measurement of the parent ion is used to confirm the elemental composition.

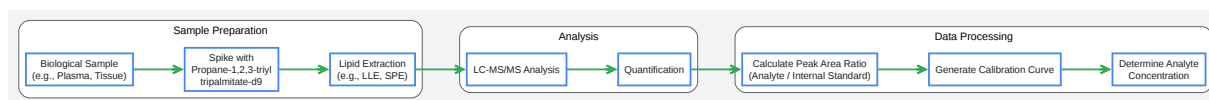
Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: Bruker Avance III 500 MHz NMR spectrometer or equivalent.
- Solvent: Chloroform-d (CDCl_3)
- ^1H NMR: A standard proton experiment is run to confirm the absence of significant proton signals in the deuterated positions and to verify the overall structure.
- ^{13}C NMR: A standard carbon experiment is performed to confirm the carbon backbone of the molecule.

Workflow and Signaling Pathway Diagrams

Analytical Workflow for Quantification using an Internal Standard

The following diagram illustrates the typical workflow for using **Propane-1,2,3-triyl tripalmitate-d9** as an internal standard in a quantitative mass spectrometry assay.

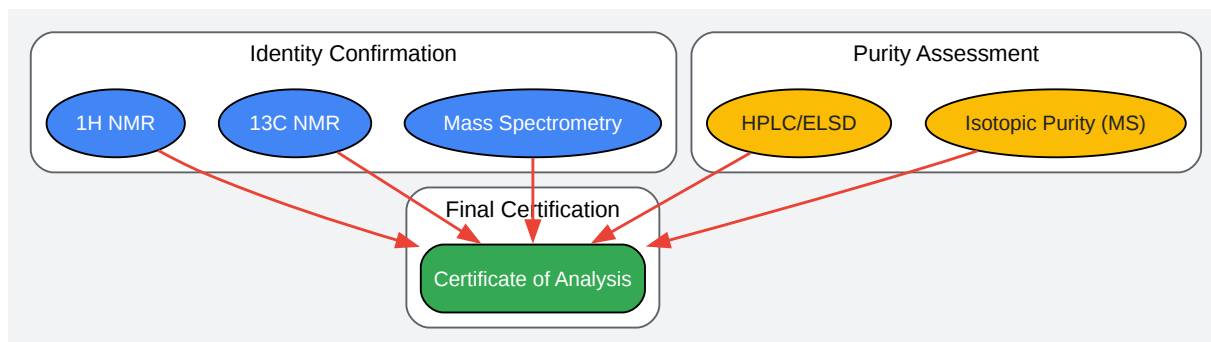


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Caption: Workflow for quantitative analysis using an internal standard.

Logical Relationship of Analytical Data

This diagram shows the logical flow of how different analytical techniques contribute to the final certification of the material.



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